

Personal protective equipment for handling 1,9-Decadiyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,9-Decadiyne

Cat. No.: B160743

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Essential Safety and Handling Guide for 1,9-Decadiyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,9-Decadiyne**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Physicochemical Properties

1,9-Decadiyne is a flammable liquid and vapor that may cause skin and eye irritation.[\[1\]](#)[\[2\]](#) As a terminal alkyne, it presents a risk of forming explosive metal acetylides, particularly with heavy metals like copper and silver.[\[3\]](#)

Table 1: Physicochemical and Hazard Data for **1,9-Decadiyne**

Property	Value	Reference
Molecular Formula	C10H14	[2]
Molecular Weight	134.22 g/mol	[2]
Appearance	Clear yellow liquid	[1]
Boiling Point	72°C / 13mmHg	[1]
Flash Point	60°C	[4]
Density	0.822 g/cm³	[4]
Solubility	Insoluble in water	[4]
Hazard Statements	H226: Flammable liquid and vapor	[1][2]
H315: Causes skin irritation	[2]	
H319: Causes serious eye irritation	[2]	
H335: May cause respiratory irritation	[2]	
May be fatal if swallowed and enters airways	[1]	
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces.	[1][5]
P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1][5]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[5]	
P403+P235: Store in a well-ventilated place. Keep cool.	[1]	

P501: Dispose of
contents/container to an [6]
approved waste disposal plant.

Personal Protective Equipment (PPE)

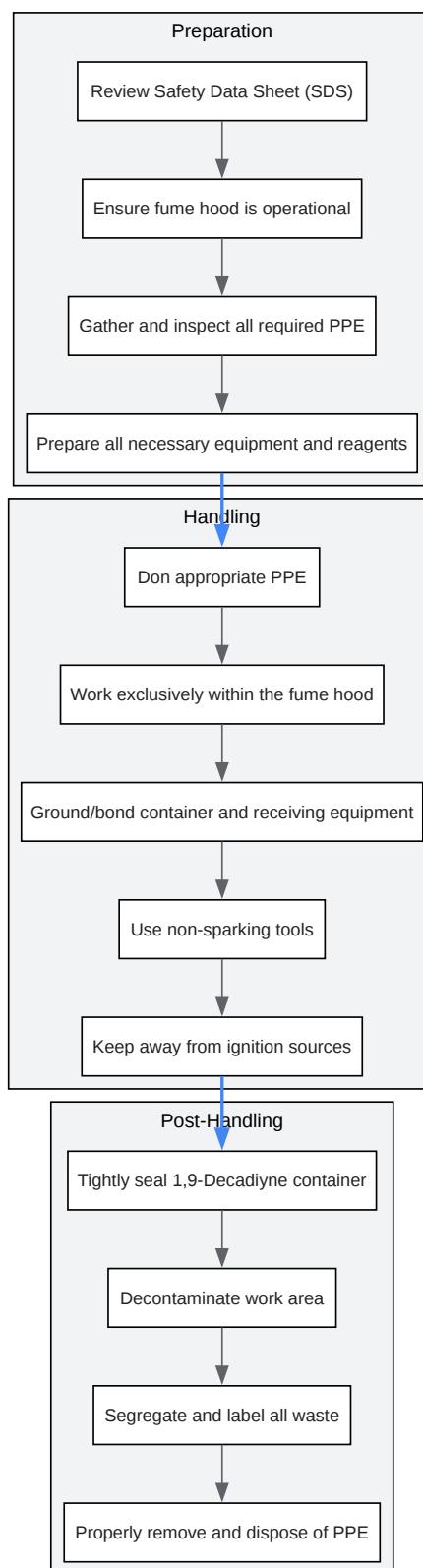
A comprehensive PPE strategy is mandatory when handling **1,9-Decadiyne** to protect against its inherent chemical and physical hazards.

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **1,9-Decadiyne**

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses meeting EN 166 (EU) or NIOSH (US) standards. ^[1] A face shield should be worn over safety glasses for splash or explosion risks. ^{[7][8]}	Protects against splashes and potential projectiles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) for splash protection. ^[7] For prolonged contact, laminate film gloves are recommended. Inspect gloves before each use. ^[7]	Provides a barrier against skin contact. Different glove materials offer varying levels of protection against organic solvents. ^[7]
Skin and Body Protection	A flame-retardant lab coat worn over long pants and closed-toe shoes. ^[7] For larger quantities or significant splash risk, a chemical-resistant apron is advised. ^{[7][9]}	Protects skin from accidental splashes. Natural fiber clothing is preferable to synthetics, which can melt and adhere to the skin in a fire. ^[7]
Respiratory Protection	Work must be conducted in a well-ventilated area, preferably a chemical fume hood. ^[1] If exposure limits are exceeded, a full-face respirator should be used. ^[1]	Minimizes inhalation of flammable and potentially irritating vapors.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the necessary steps for safely handling **1,9-Decadiyne** from preparation to the conclusion of an experiment.



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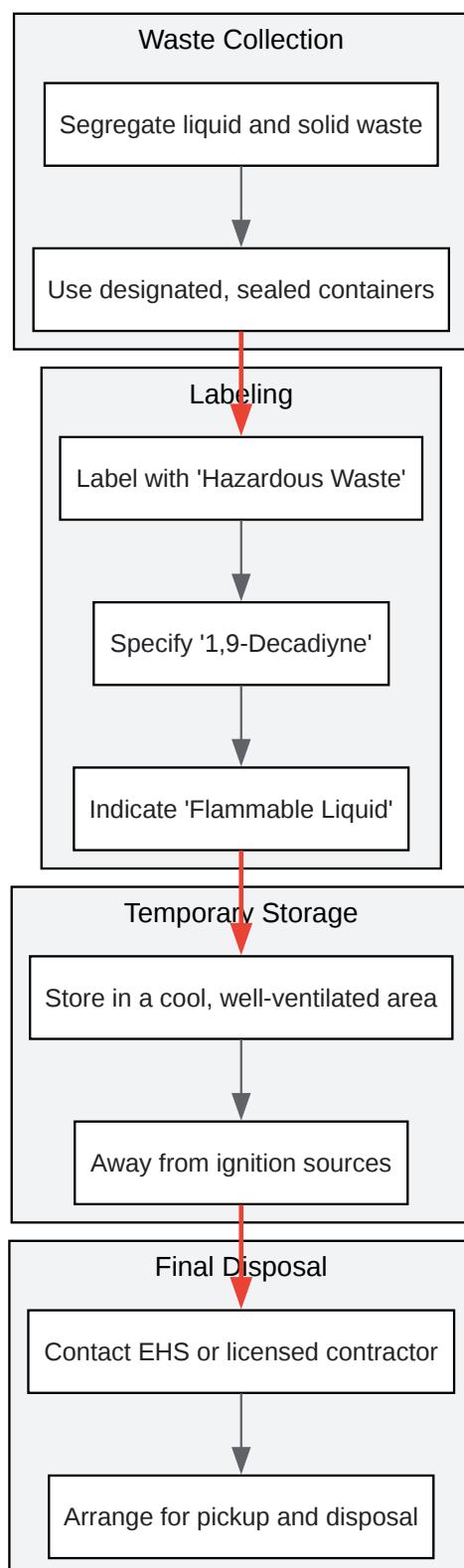
Caption: Workflow for the safe handling of **1,9-Decadiyne**.

Disposal Plan

Proper disposal of **1,9-Decadiyne** and associated contaminated materials is crucial to prevent environmental harm and ensure safety.

Step-by-Step Disposal Procedure:

- Segregation of Waste:
 - Collect all unused **1,9-Decadiyne** and solutions containing it in a designated, sealed, and clearly labeled hazardous waste container.
 - Any materials contaminated with **1,9-Decadiyne**, such as gloves, absorbent pads, and pipette tips, must be collected separately and disposed of as hazardous waste.[\[7\]](#)
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**1,9-Decadiyne**," and the associated hazards (Flammable Liquid).
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area, away from ignition sources and incompatible materials.[\[1\]](#)
- Disposal Request:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge into sewer systems.[\[1\]](#)



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Caption: Hazardous waste disposal workflow for **1,9-Decadiyne**.

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